

# Application Notes and Protocols for Studying Enzyme Inhibition Kinetics with Sodium Dimethyldithiocarbamate

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## Compound of Interest

Compound Name: Sodium dimethyldithiocarbamate

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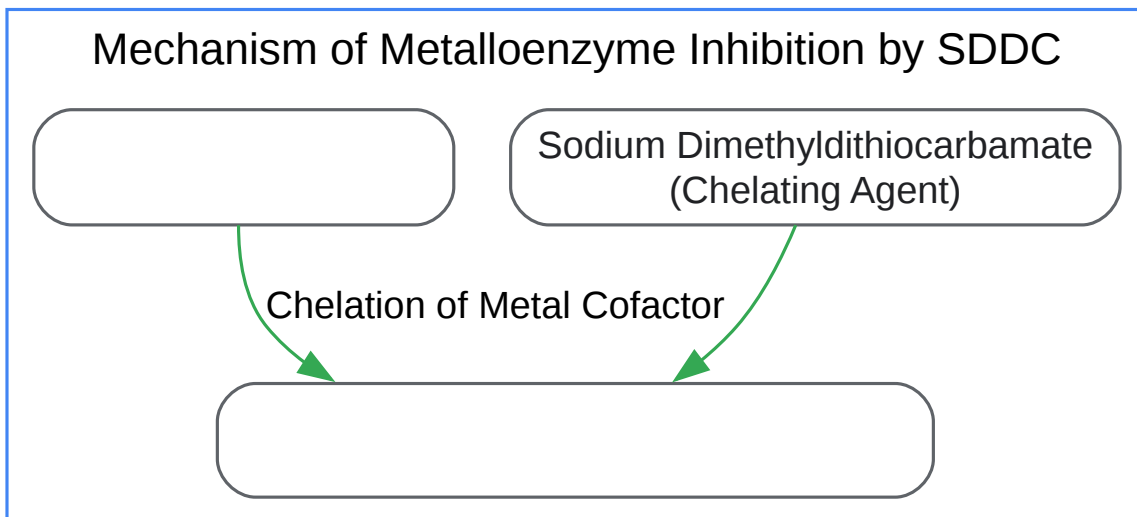
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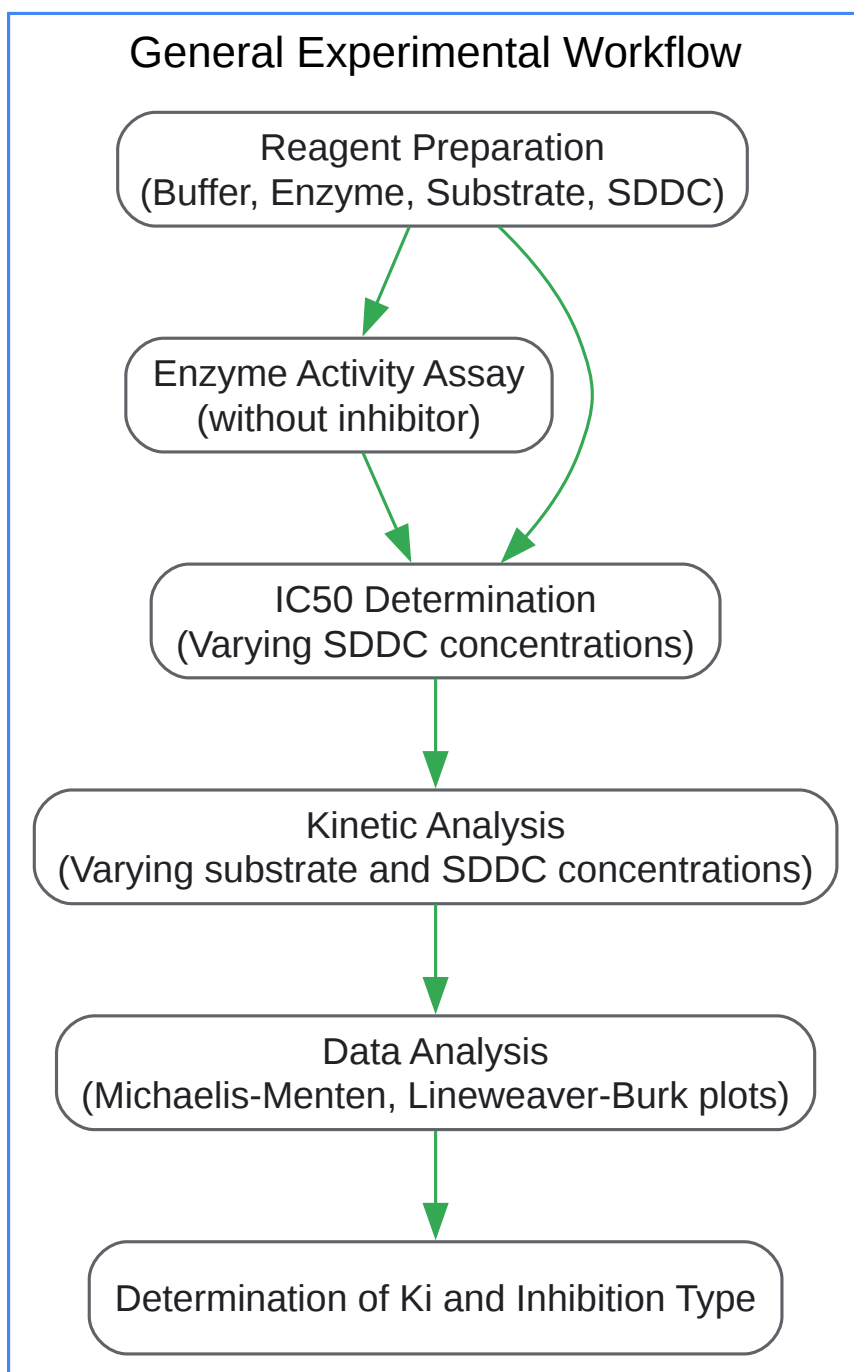
## Introduction

**Sodium dimethyldithiocarbamate** (SDDC) is a potent chelating agent known to inhibit a variety of enzymes, particularly metalloenzymes. Its inhibitory activity stems from its ability to bind to metal ions, such as zinc, copper, and iron, which are essential cofactors for the catalytic activity of these enzymes. Understanding the kinetics of this inhibition is crucial for elucidating the mechanism of action of SDDC and for the development of novel therapeutics targeting these enzymes. These application notes provide detailed protocols for studying the enzyme inhibition kinetics of SDDC against three common metalloenzymes: Carbonic Anhydrase, Xanthine Oxidase, and Superoxide Dismutase.

## Mechanism of Inhibition

The primary mechanism of enzyme inhibition by **Sodium dimethyldithiocarbamate** is the chelation of the metal ion cofactor within the enzyme's active site. Dithiocarbamates are strong metal chelators and can effectively sequester the metal ion, rendering the enzyme inactive. This interaction can be reversible or irreversible depending on the specific enzyme and the reaction conditions.





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